

Standard Operating Procedure: Disposal of Ibuprofen-13C6

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Compound of Interest

Compound Name: Ibuprofen-13C6

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This document provides a comprehensive guide for the safe and compliant disposal of **Ibuprofen-13C6**, a stable isotope-labeled compound. The procedures outlined are intended for researchers, scientists, and drug development professionals in a laboratory setting.

Immediate Safety and Handling Considerations

Ibuprofen-13C6 is labeled with Carbon-13, a stable, non-radioactive isotope. Therefore, it does not pose a radiological hazard, and no special precautions related to radioactivity are required.^{[1][2]} The disposal procedures are dictated by the chemical properties of the parent compound, Ibuprofen.^[1]

Key Hazards:

- Harmful if swallowed.^{[3][4]}
- Causes serious eye irritation.^{[5][6]}
- May cause respiratory irritation.^{[4][5]}

Personnel handling **Ibuprofen-13C6** should wear appropriate Personal Protective Equipment (PPE), including safety glasses or goggles, gloves, and a lab coat.^{[3][5]} Handling should occur in a well-ventilated area to avoid dust formation and inhalation.^{[3][4]}

Hazard and Safety Data Summary

The disposal protocol for **Ibuprofen-13C6** is determined by the hazard profile of Ibuprofen. The following table summarizes key quantitative and qualitative safety data from its Safety Data Sheet (SDS).

Parameter	Value	References
GHS Classification	Acute toxicity, Oral (Category 4); Eye irritation (Category 2A); Specific target organ toxicity - single exposure (Category 3)	[3][6]
Signal Word	Warning	[3][5]
Hazard Statements	H302: Harmful if swallowed; H319: Causes serious eye irritation; H335: May cause respiratory irritation	[6]
Physical State	Solid, white powder	[3][5]
Melting Point	75 - 78 °C / 167 - 172.4 °F	[3]
Boiling Point	157 °C / 314.6 °F @ 4 mmHg	[3]
Incompatible Materials	Strong oxidizing agents	[3]

Step-by-Step Disposal Protocol

This protocol provides a detailed methodology for the proper disposal of **Ibuprofen-13C6** from a laboratory setting. Disposal must comply with all applicable federal, state, and local regulations.[7]

Materials Required:

- Appropriate PPE (safety goggles, gloves, lab coat)
- Designated and properly labeled hazardous waste container
- Waste disposal tags or labels as required by your institution's Environmental Health & Safety (EHS) office

- Spatula or scoop
- Chemical fume hood (if handling large quantities or creating dust)

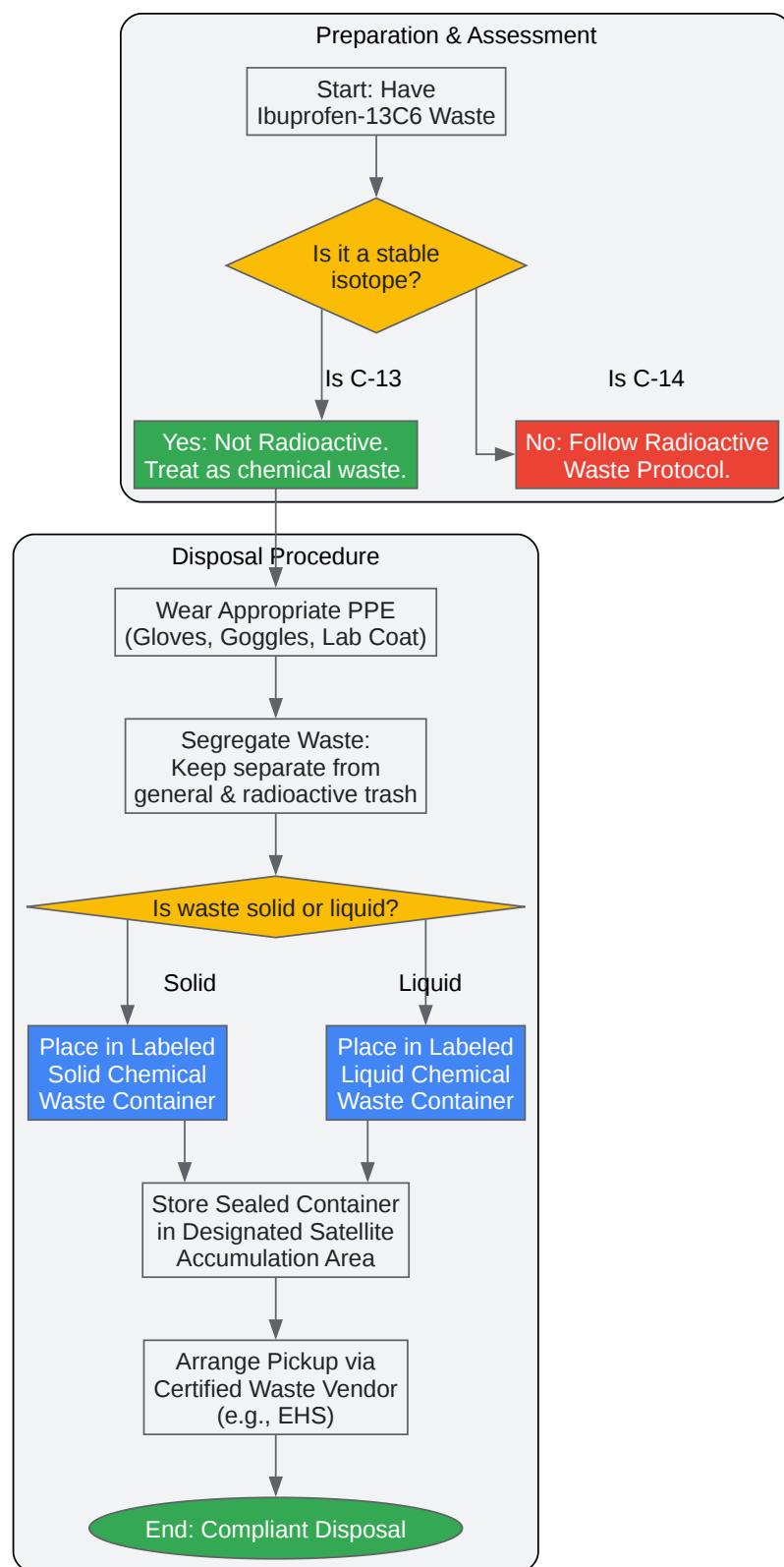
Methodology:

- Segregation:
 - Ensure that **Ibuprofen-13C6** waste is not mixed with general laboratory trash or radioactive waste.[\[1\]](#)
 - If the compound is in a solution, do not mix it with other incompatible solvent waste streams.
- Containment:
 - For solid **Ibuprofen-13C6** waste, carefully transfer it into a designated, sealable hazardous waste container. Avoid generating dust.
 - For solutions containing **Ibuprofen-13C6**, transfer the liquid to a designated liquid hazardous waste container that is compatible with the solvent used.
 - Empty containers that held **Ibuprofen-13C6** should also be treated as hazardous waste and disposed of in the appropriate solid waste container.
- Labeling:
 - Clearly label the hazardous waste container with its contents, including "**Ibuprofen-13C6**" and any solvents present.
 - Fill out all required information on your institution's hazardous waste tag and attach it to the container.
- Storage:
 - Store the sealed waste container in a designated satellite accumulation area.

- Ensure the storage area is secure, well-ventilated, and away from incompatible materials.
[3][5]
- Disposal:
 - Arrange for pickup and final disposal through your institution's certified EHS or a licensed chemical waste disposal contractor.[3][5]
 - Crucially, do not dispose of **Ibuprofen-13C6** down the drain or in regular trash.[6][8]
Improper disposal can lead to environmental contamination.[9]

Disposal Workflow Visualization

The following diagram illustrates the logical workflow for the proper disposal of **Ibuprofen-13C6** in a laboratory environment.

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Caption: Disposal workflow for **Ibuprofen-13C6**.

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